

Preventing non-specific binding of DBCO-labeled proteins.

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Compound of Interest

Compound Name: Sulfo DBCO-PEG3-acid

Cat. No.: B12390046

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Technical Support Center: DBCO-Labeled Proteins

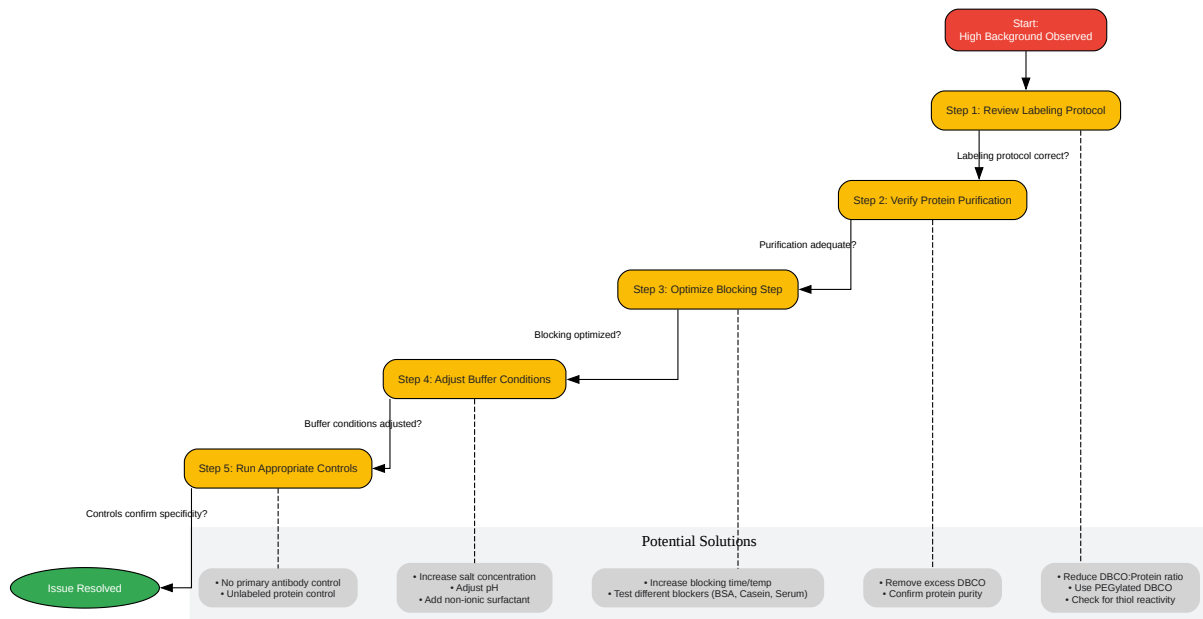
This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals overcome challenges associated with the non-specific binding of DBCO-labeled proteins in their experiments.

Troubleshooting Guide: High Background and Non-Specific Binding

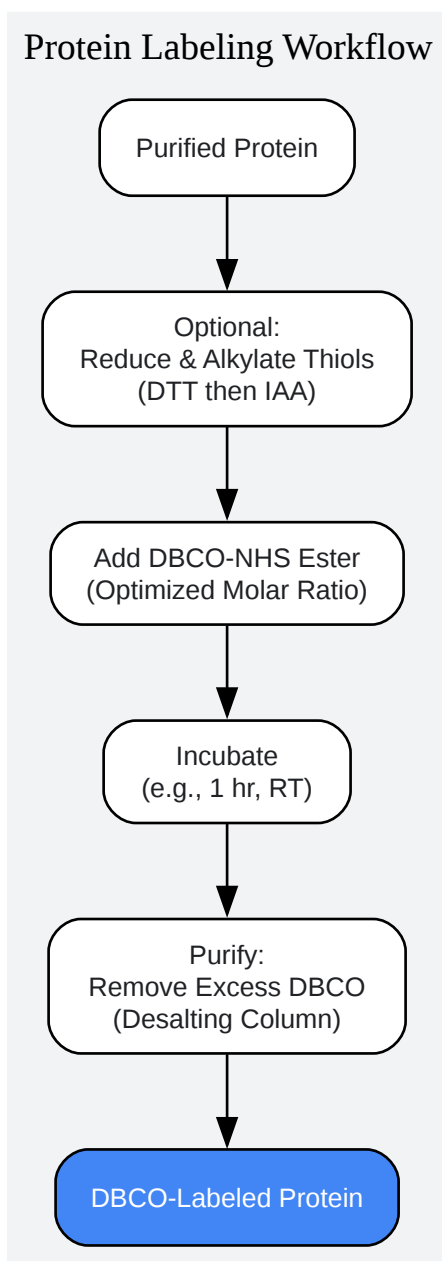
High background or non-specific binding of DBCO-labeled proteins can obscure results and lead to false positives. The following guide provides a systematic approach to identifying and resolving these issues.

Logical Troubleshooting Workflow

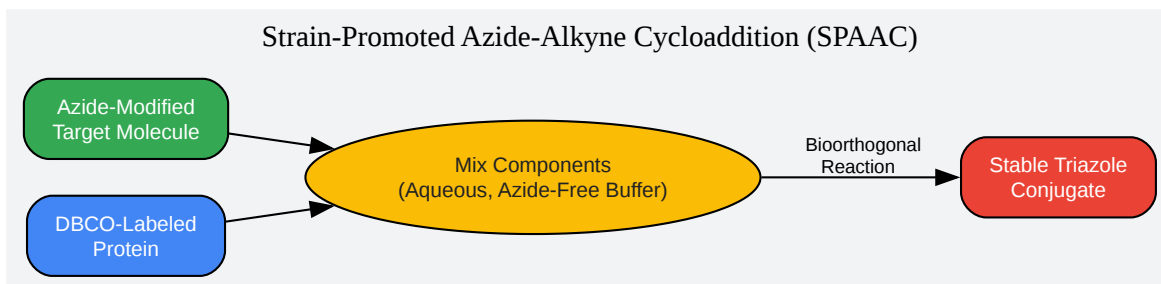
The diagram below illustrates a step-by-step process for troubleshooting non-specific binding issues with DBCO-labeled proteins.



Protein Labeling Workflow



Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC)



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